

# physical and chemical properties of 5-Nitroso-2,4,6-triaminopyrimidine

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## Compound of Interest

Compound Name: 5-Nitroso-2,4,6-triaminopyrimidine

Cat. No.: B018466

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An In-depth Technical Guide to **5-Nitroso-2,4,6-triaminopyrimidine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Nitroso-2,4,6-triaminopyrimidine** (CAS No: 1006-23-1) is a heterocyclic organic compound with the molecular formula  $C_4H_6N_6O$ .<sup>[1][2][3][4]</sup> It is recognized as a crucial intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[5][6]</sup> Its characteristic nitrogen-rich pyrimidine core, functionalized with amino and nitroso groups, imparts a unique reactivity that is leveraged in the development of various therapeutic agents, including anti-cancer drugs, and as a precursor for agrochemicals like herbicides and pesticides.<sup>[6]</sup> This document provides a comprehensive overview of its physical and chemical properties, spectral data, detailed experimental protocols for its synthesis, and essential safety and handling guidelines.

## Physical and Chemical Properties

**5-Nitroso-2,4,6-triaminopyrimidine** is a stable solid under standard conditions but is incompatible with strong oxidizing agents.<sup>[1][7]</sup> It typically appears as a light pink to purple or raspberry-red crystalline powder.<sup>[1][5][8]</sup>

## Quantitative Physical Properties

The key physical properties of **5-Nitroso-2,4,6-triaminopyrimidine** are summarized in the table below. Note that some values are estimates derived from computational models.

Property	Value	Reference(s)
Molecular Weight	154.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	> 300 °C	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	277.47 °C (Rough Estimate)	<a href="#">[1]</a> <a href="#">[10]</a>
Density	1.4788 g/cm <sup>3</sup> (Rough Estimate)	<a href="#">[1]</a> <a href="#">[10]</a>
pKa	4.07 ± 0.10 (Predicted)	<a href="#">[1]</a> <a href="#">[10]</a>
Refractive Index	1.7290 (Estimate)	<a href="#">[1]</a> <a href="#">[10]</a>

## Solubility

The compound exhibits limited solubility in common organic solvents. It is slightly soluble in Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO) upon heating.[\[1\]](#)[\[10\]](#)

## Spectral Data

Spectroscopic data is critical for the identification and characterization of **5-Nitroso-2,4,6-triaminopyrimidine**.

Spectroscopy Type	Data Availability and Technique	Reference(s)
Infrared (IR)	Full FTIR spectra are available. The KBr wafer technique has been used for sample preparation.	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>
UV-Visible (UV-Vis)	UV-Vis absorption spectra are available for viewing in spectral databases.	<a href="#">[2]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Mass Spectrometry (MS)	GC-MS and MS-MS spectral data have been documented.	<a href="#">[2]</a>

## Experimental Protocols

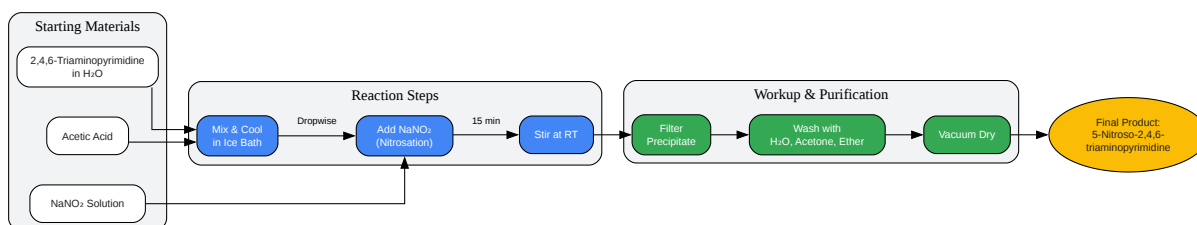
### Synthesis

Several methods for the synthesis of **5-Nitroso-2,4,6-triaminopyrimidine** have been reported. The following protocols outline key methodologies.

This method involves the direct nitrosation of a commercially available precursor.[\[5\]](#)

- Dissolve 2,4,6-triaminopyrimidine (e.g., 300 mg, 2.40 mmol) in water (2.4 mL).
- Add acetic acid (220 µL) to the solution.
- Cool the mixture in an ice bath.
- Add a solution of sodium nitrite (NaNO<sub>2</sub>) (174 mg, 2.52 mmol) in water (1 mL) dropwise. A pink precipitate will form.
- Stir the resulting mixture at room temperature for 15 minutes.
- Filter the precipitate.
- Wash the collected solid sequentially with water, acetone, and ether.

- Dry the final product under vacuum to yield **5-Nitroso-2,4,6-triaminopyrimidine** as a purple solid (yields up to 92%).<sup>[5]</sup>



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**Caption:** Workflow for Synthesis Protocol 1.

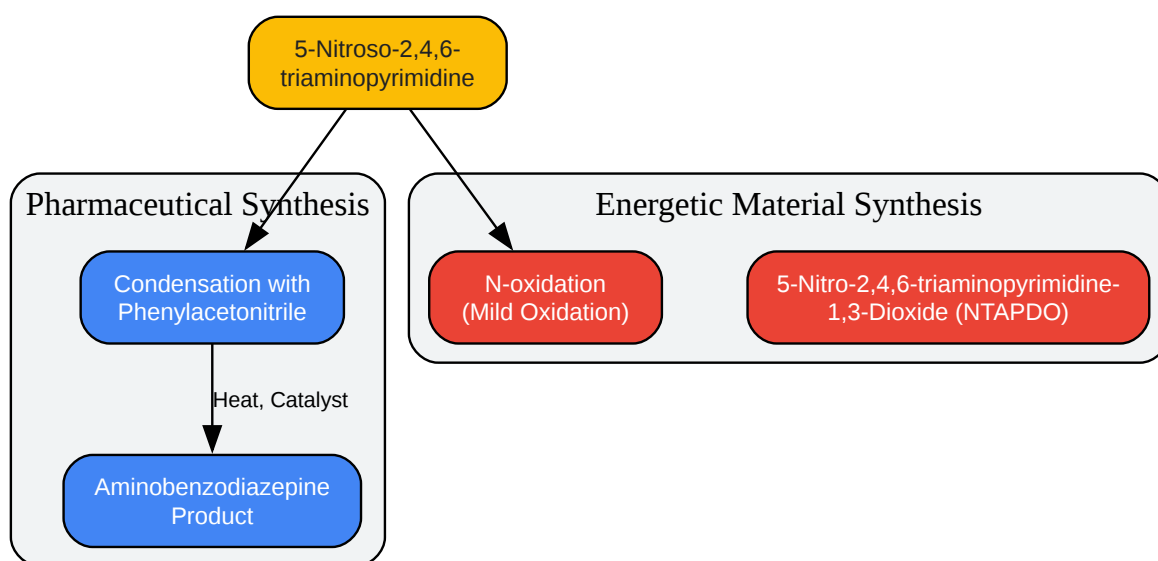
This improved process allows for the production of the target compound without the isolation of intermediates, making it suitable for larger-scale synthesis.<sup>[8]</sup>

- Dissolve a guanidine salt (e.g., 6.48 kg of guanidine hydrochloride) in a lower aliphatic alcohol (e.g., 30 liters of ethanol).
- Add a base (e.g., 6.0 kg of sodium methylate) while maintaining the temperature below 25 °C.
- Add a solution of malonic acid dinitrile (e.g., 4.5 kg in 30 liters of ethanol) over one hour at 20 °C.
- Boil the reaction mixture under reflux (approx. 80 °C) for three hours.
- Cool the mixture to 20-25 °C.
- Adjust the pH with acetic acid and add water.

- Introduce nitrous acid by adding an aqueous solution of a nitrite salt (e.g., 4.73 kg of sodium nitrite in 9 liters of water) rapidly.
- Stir the mixture for two hours, then heat slowly to 50 °C and stir for an additional two hours.
- Cool to 20 °C to allow the product to precipitate.
- Recover the raspberry-red product by filtration, wash with warm water, and dry.[8]

## Application in Further Synthesis

**5-Nitroso-2,4,6-triaminopyrimidine** is a versatile precursor. For example, it is used to prepare aminobenzodiazepines and can undergo N-oxidation to create energetic materials.



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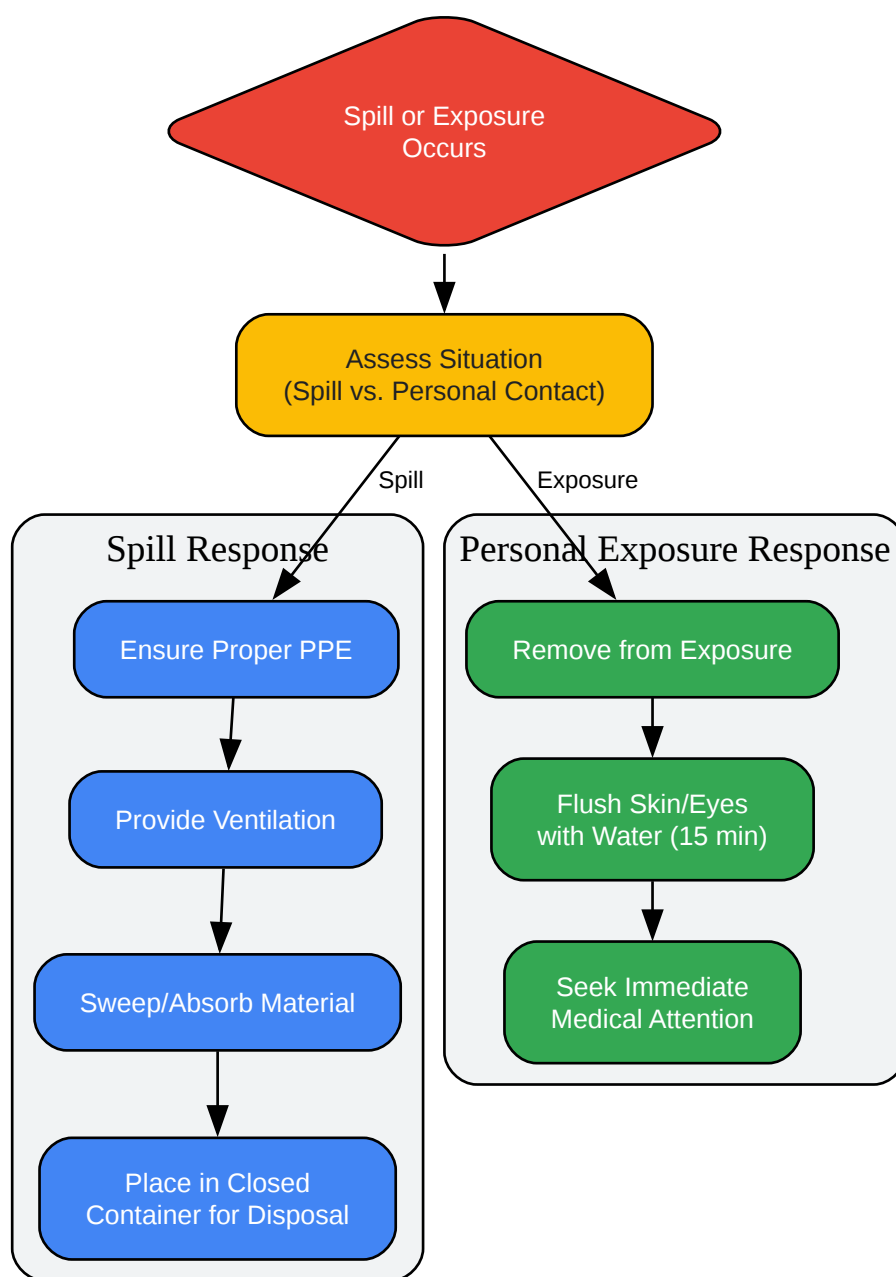
**Caption:** Role as a precursor in synthesis.

## Safety and Handling

Due to the presence of nitroso and amino functional groups and the fact that its toxicological properties have not been fully investigated, **5-Nitroso-2,4,6-triaminopyrimidine** must be handled with caution.[14][15]

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles compliant with OSHA or European standards.[\[14\]](#)[\[16\]](#)
  - Hand Protection: Wear appropriate chemical-resistant gloves.[\[14\]](#)[\[16\]](#)
  - Skin and Body Protection: Use a lab coat or protective clothing to prevent skin exposure.[\[14\]](#)[\[16\]](#)
  - Respiratory Protection: In case of dust generation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[14\]](#)[\[17\]](#)
- Handling:
  - Use in a well-ventilated area or under a fume hood.[\[14\]](#)
  - Minimize dust generation and accumulation.[\[14\]](#)
  - Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.[\[14\]](#)
  - Wash hands thoroughly after handling.[\[14\]](#)[\[16\]](#)
- Storage:
  - Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[14\]](#)
  - Keep the container tightly closed when not in use.[\[14\]](#)[\[18\]](#) Some suppliers recommend storage at -20°C.[\[1\]](#)[\[18\]](#)
- First Aid Measures:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[14\]](#)
  - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid.[\[14\]](#)

- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek medical aid.[\[14\]](#)
- Ingestion: If the victim is conscious, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.[\[14\]](#)
- Disposal:
  - The recommended disposal method is incineration at a licensed hazardous waste disposal facility.[\[15\]](#)
  - Spilled material should be carefully swept up to avoid dust, placed into a clean, dry, closed container, and disposed of as hazardous waste.[\[14\]](#)[\[17\]](#)



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**Caption:** Emergency response workflow.

## Applications

The primary application of **5-Nitroso-2,4,6-triaminopyrimidine** is as a chemical intermediate.

- **Pharmaceuticals:** It is a key building block in the synthesis of various drugs. It is a documented precursor for aminobenzodiazepines, the diuretic Triamterene, and the



chemotherapy agent Methotrexate.[5][9] Its reactive nature makes it valuable in developing novel anti-cancer agents.[6]

- Agrochemicals: The compound serves as a starting material for herbicides and pesticides, contributing to crop protection and yield enhancement.[6]
- Energetic Materials: Through N-oxidation reactions, it can be converted into energetic compounds such as 5-Nitro-2,4,6-triaminopyrimidine-1,3-Dioxide (NTAPDO), which are studied for their potential as explosives with good thermal stability.[19]

## Conclusion

**5-Nitroso-2,4,6-triaminopyrimidine** is a high-value intermediate compound with significant applications in medicinal chemistry and materials science. Its synthesis is well-documented, with scalable protocols available. A thorough understanding of its physical properties, chemical reactivity, and strict adherence to safety and handling protocols are paramount for professionals working with this versatile molecule. The continued exploration of its reactivity is expected to yield novel compounds with significant biological and material applications.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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